

Henryoside: A Technical Overview of its Chemical Structure, Properties, and Biological Activities

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Compound of Interest

Compound Name: Henryoside

Cat. No.: B021305

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Introduction

Henryoside is a naturally occurring phenolic glycoside that has garnered interest for its potential pharmacological properties. This technical guide provides a comprehensive overview of the current knowledge on **Henryoside**, focusing on its chemical structure, physicochemical properties, and known biological activities. The information presented herein is intended to serve as a resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Structure and Properties

Henryoside is classified as an acylated salicin bis-glucoside. Its chemical structure consists of a salicin core that is glycosylated with two glucose units and further acylated. The systematic IUPAC name for **Henryoside** is 2-(beta-D-glucopyranosyloxy)benzyl 2-(beta-D-glucopyranosyloxy)-6-hydroxybenzoate.

Physicochemical Properties

A summary of the known quantitative data for **Henryoside** is presented in Table 1. It is described as a powder and exhibits solubility in several organic solvents, including dimethyl sulfoxide (DMSO), pyridine, methanol, and ethanol. Specific quantitative data regarding its

melting point and optical rotation are not readily available in publicly accessible literature but would be essential for its full characterization.

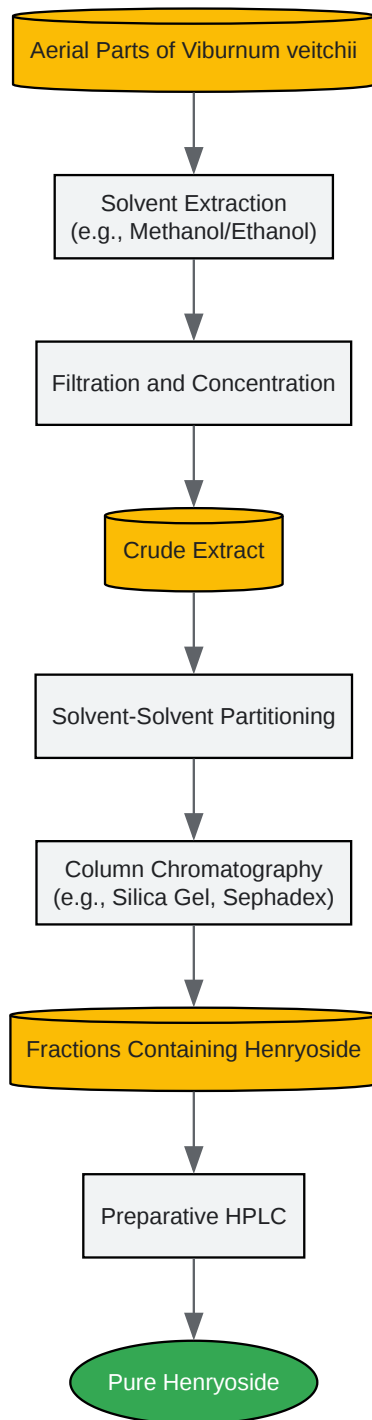
Property	Value	Reference
Molecular Formula	C ₂₆ H ₃₂ O ₁₅	[1]
Molecular Weight	584.52 g/mol	[1]
Physical Description	Powder	[2]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	[3]

Experimental Protocols

Isolation of Henryoside from *Viburnum veitchii*

Henryoside was first isolated from the aerial parts of *Viburnum veitchii* C.H. Wright, a plant species native to Central China. The detailed experimental protocol for its isolation is described in a 2013 publication by Tomassini et al. in *Natural Product Research*. While the full text of this article is not widely available, a generalized workflow for the isolation of such a compound from a plant source can be inferred and is depicted in the diagram below. This process typically involves extraction of the plant material with a suitable solvent, followed by a series of chromatographic separations to isolate the compound of interest.

Figure 1. Generalized Experimental Workflow for the Isolation of Henryoside



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Figure 1. Generalized Experimental Workflow for the Isolation of **Henryoside**

Biological Activity and Potential Signaling Pathways

Henryoside has been reported to exhibit spasmolytic and uterotonic properties[1]. More recent in-silico studies have also suggested its potential as an anticancer and antiviral agent, though these findings await experimental validation[4].

Spasmolytic and Uterotonic Activity

The spasmolytic (smooth muscle relaxing) and uterotonic (uterine muscle contracting) effects of **Henryoside** suggest its interaction with signaling pathways that regulate smooth muscle contraction. While the specific mechanisms for **Henryoside** have not been elucidated, the activity of uterotonic agents often involves the modulation of intracellular calcium levels and the sensitization of the contractile apparatus to calcium.

A plausible signaling pathway for the uterotonic activity of **Henryoside**, based on the known mechanisms of other uterotonic compounds, is illustrated below. This hypothetical pathway involves the activation of G-protein coupled receptors (GPCRs), leading to the production of inositol trisphosphate (IP_3), which in turn triggers the release of calcium from the sarcoplasmic reticulum, ultimately leading to muscle contraction.

Figure 2. Hypothetical Signaling Pathway for Uterotonic Activity of Henryoside

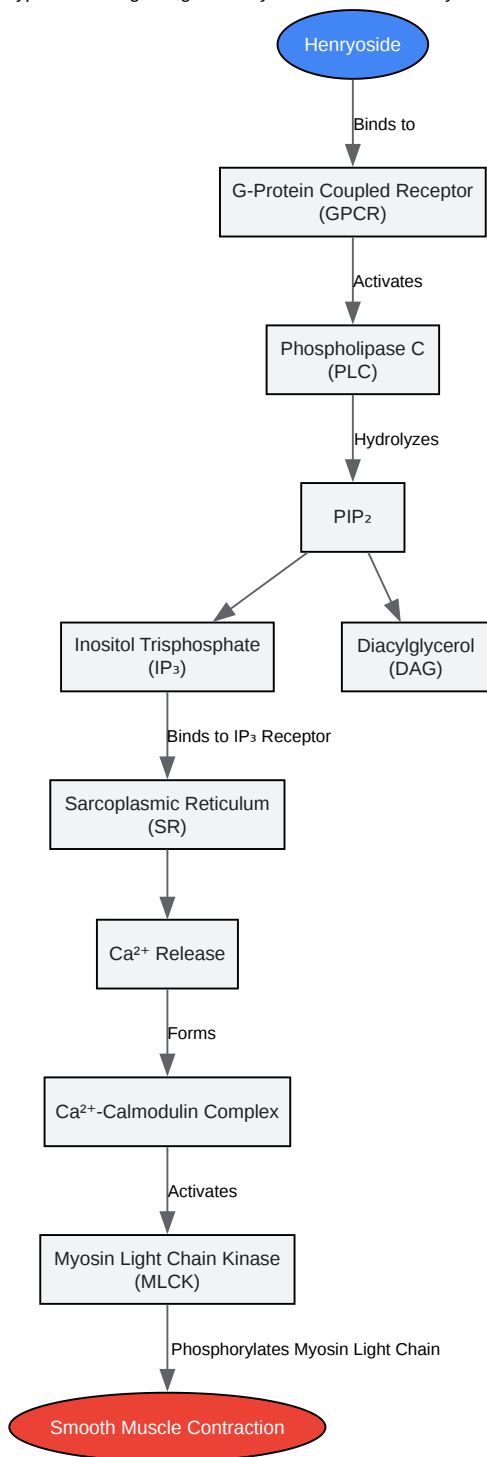
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Figure 2. Hypothetical Signaling Pathway for Uterotonic Activity

Conclusion

Henryoside is a promising natural product with demonstrated biological activities. Its complete characterization and the elucidation of its mechanisms of action are areas that warrant further investigation. The information provided in this guide summarizes the current state of knowledge and is intended to facilitate future research into this interesting molecule. The lack of detailed experimental protocols in the public domain highlights the need for open access to scientific literature to accelerate research and development.

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